

interpreting negative results with Ac-FEID-CMK TFA

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Compound of Interest

Compound Name: Ac-FEID-CMK TFA

Cat. No.: B15527292

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Technical Support Center: Ac-FEID-CMK TFA

Welcome to the technical support center for **Ac-FEID-CMK TFA**. This resource is designed for researchers, scientists, and drug development professionals using this specific inhibitor in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to help you interpret negative results and address common issues encountered during your research.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-FEID-CMK TFA** and what is its primary function?

Ac-FEID-CMK TFA is a potent and specific, cell-permeable peptide inhibitor. Its primary function is to target and inhibit the activity of zebrafish caspy2 (caspase-4/5/11 homologue), a key mediator of the noncanonical inflammasome pathway. By inhibiting caspy2, **Ac-FEID-CMK TFA** effectively blocks pyroptosis, a form of inflammatory cell death, and can reduce mortality and kidney injury in zebrafish models of septic shock.^{[1][2]}

Q2: What is the mechanism of action of **Ac-FEID-CMK TFA**?

Ac-FEID-CMK TFA functions by targeting the caspy2-GSDMEb signaling cascade. In zebrafish, cytosolic lipopolysaccharide (LPS) from Gram-negative bacteria directly binds to and activates caspy2. Activated caspy2 then cleaves Gasdermin Eb (GSDMEb). The N-terminal fragment of the cleaved GSDMEb inserts into the plasma membrane, forming pores that lead to

cell lysis and pyroptotic cell death. **Ac-FEID-CMK TFA** specifically inhibits the proteolytic activity of caspy2, thereby preventing the cleavage of GSDMEb and the subsequent events of pyroptosis.[2]

Q3: In what model system is **Ac-FEID-CMK TFA** most effective?

Ac-FEID-CMK TFA is specifically described as a zebrafish-specific GSDMEb-derived peptide inhibitor.[1][2] Therefore, its efficacy is best characterized and validated in zebrafish models, particularly in studies of sepsis, acute kidney injury, and other inflammatory conditions where the caspy2-mediated pyroptosis pathway is implicated.[2]

Q4: How should I store and handle **Ac-FEID-CMK TFA**?

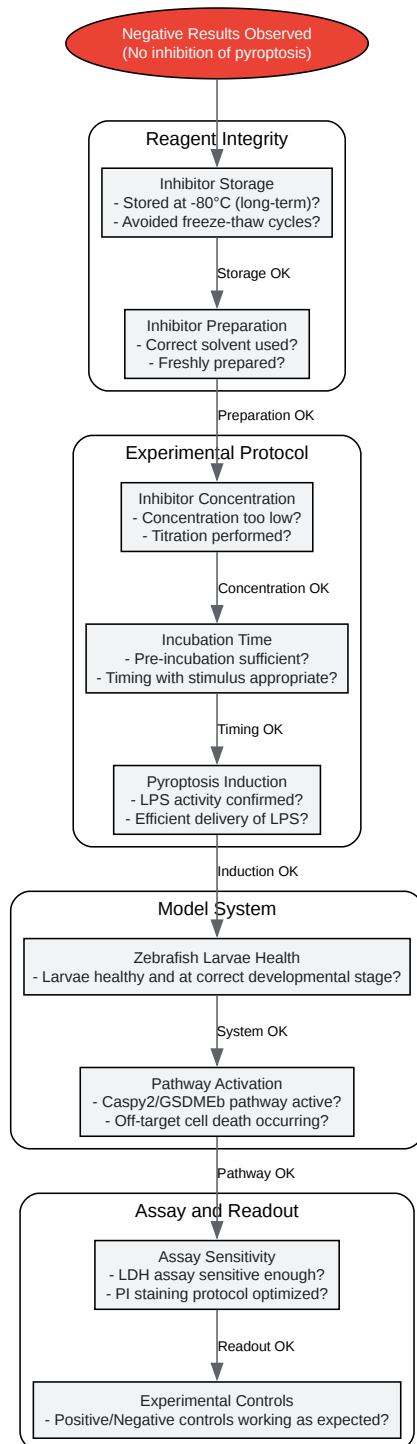
Proper storage is critical to maintain the inhibitor's activity. For long-term storage, the stock solution should be kept at -80°C for up to 6 months. For short-term storage, -20°C is suitable for up to 1 month. It is important to store the product in a sealed container, away from moisture. To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Troubleshooting Guide: Interpreting Negative Results

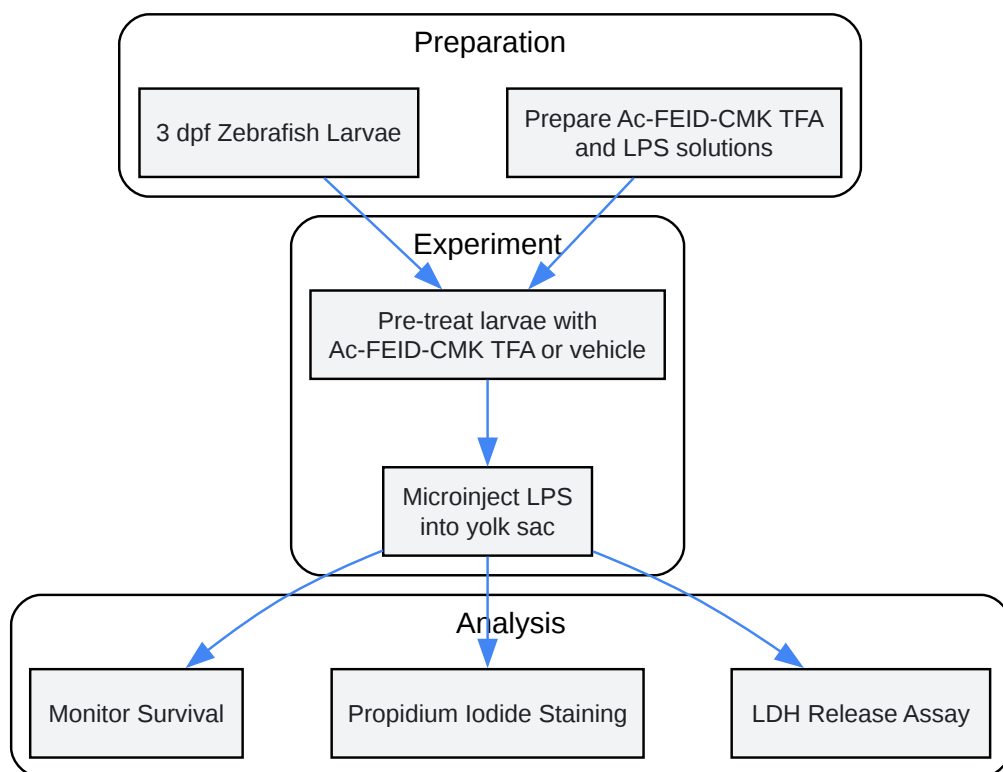
Encountering negative or unexpected results is a common part of experimental research. This guide provides a structured approach to troubleshooting when **Ac-FEID-CMK TFA** does not produce the expected inhibitory effect on pyroptosis.

Diagram: Troubleshooting Logic Flow

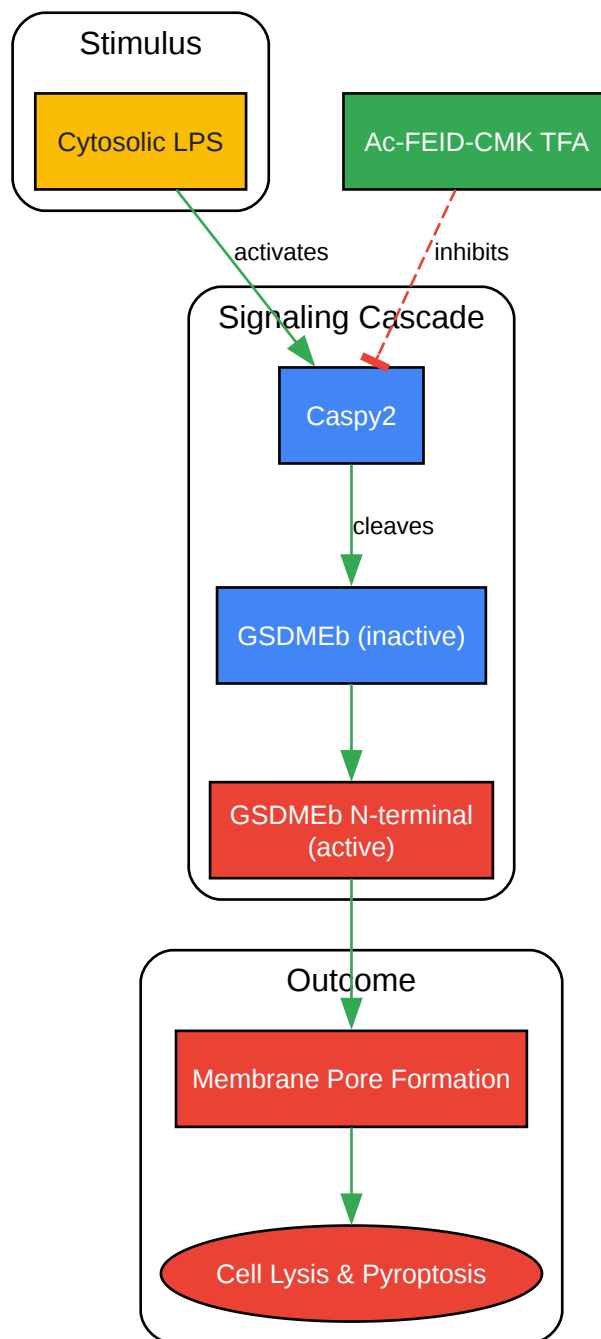
Troubleshooting Negative Results with Ac-FEID-CMK TFA



In Vivo Pyroptosis Inhibition Workflow



Caspy2-GSDMEb Noncanonical Inflammasome Pathway

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References

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- 2. Zebrafish GSDMEb Cleavage-Gated Pyroptosis Drives Septic Acute Kidney Injury In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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